

Diethylene glycol divinyl ether molecular weight and formula

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Compound of Interest

Compound Name: Diethylene glycol divinyl ether

Cat. No.: B1630515

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Diethylene Glycol Divinyl Ether: Molecular Properties

Diethylene glycol divinyl ether (DEGDVE) is an organic compound recognized for its role as a versatile crosslinking agent and monomer in polymer production. This guide provides the fundamental molecular weight and chemical formula for this compound.

Molecular and Chemical Data

The essential chemical identifiers for **diethylene glycol divinyl ether** are summarized below.

Identifier	Value	Citations
Molecular Formula	C ₈ H ₁₄ O ₃	[1][2][3][4]
Molecular Weight	158.19 g/mol	[5]
Alternate Molecular Weight	158.195 g/mol	[4][6]
Alternate Molecular Weight	158.2 g/mol	[2]

DEGDVE is a colorless liquid and is also known by other names such as 3,6,9-Trioxaundeca-1,10-diene and Bis[2-(vinylloxy)ethyl] ether.[5] Structurally, it consists of a diethylene glycol backbone with two vinyl ether groups attached.[1] This bifunctional nature allows it to be highly

reactive in polymerization processes, particularly those initiated by UV light, making it a valuable component in the formulation of coatings, inks, and adhesives.[1]

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References

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